4-Epidoxycycline: A Comprehensive Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name:	*4-Epidoxycycline*
CAS No.:	*10592-13-9; 17086-28-1; 24390-14-5; 564-25-0; 83038-87-3*
Cat. No.:	*B15603433*

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An in-depth examination of **4-epidoxycycline** as a critical impurity standard in the manufacturing and quality control of doxycycline-based pharmaceuticals.

Introduction

Doxycycline, a broad-spectrum tetracycline antibiotic, is a cornerstone in the treatment of a wide array of bacterial infections. Its manufacturing and formulation, however, are accompanied by the inevitable formation of impurities, which can impact its safety and efficacy. Among these, **4-epidoxycycline** stands out as a significant degradation product and a specified impurity in major pharmacopeias, including the United States Pharmacopeia (USP) and the European Pharmacopoeia (EP).[1][2][3] This technical guide provides a comprehensive overview of **4-epidoxycycline**, its formation, analytical quantification, regulatory specifications, and biological significance, tailored for researchers, scientists, and drug development professionals.

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Chemical Properties and Formation Pathway

4-Epidoxycycline is a stereoisomer of doxycycline, differing in the configuration at the C-4 position of the tetracycline ring structure. This epimerization is a reversible process that can occur under various conditions such as heat, humidity, and exposure to acidic or basic environments.[4][5] The formation of **4-epidoxycycline** is a critical parameter to monitor during the manufacturing process and throughout the shelf-life of doxycycline products to ensure their quality and stability.[4][6]

Table 1: Chemical and Physical Properties of Doxycycline and **4-Epidoxycycline**

Property	Doxycycline	4-Epidoxycycline
IUPAC Name	(4S,4aR,5S,5aR,6R,12aS)-4-(Dimethylamino)-1,4,4a,5,5a,6,11,12a-octahydro-3,5,10,12,12a-pentahydroxy-6-methyl-1,11-dioxo-2-naphthacenecarboxamide	(4R,4aR,5S,5aR,6R,12aS)-4-(Dimethylamino)-1,4,4a,5,5a,6,11,12a-octahydro-3,5,10,12,12a-pentahydroxy-6-methyl-1,11-dioxo-2-naphthacenecarboxamide[7]
CAS Number	564-25-0	6543-77-7[6][8]
Molecular Formula	$C_{22}H_{24}N_2O_8$	$C_{22}H_{24}N_2O_8$[6]
Molecular Weight	444.44 g/mol	444.44 g/mol [6]
Synonyms	-	Doxycycline EP Impurity C[1][7]

The epimerization process represents a key degradation pathway for doxycycline. Understanding the kinetics and influencing factors of this transformation is crucial for developing stable formulations and appropriate storage conditions.

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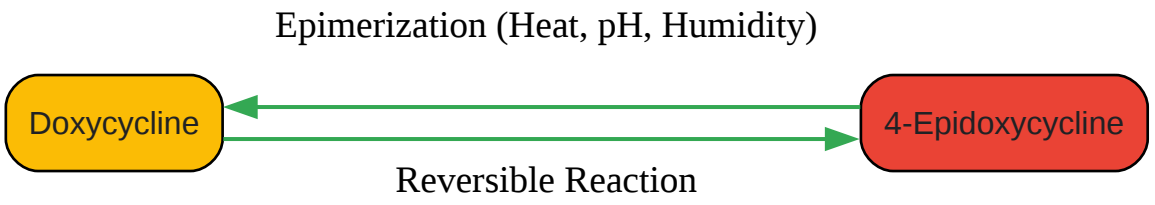

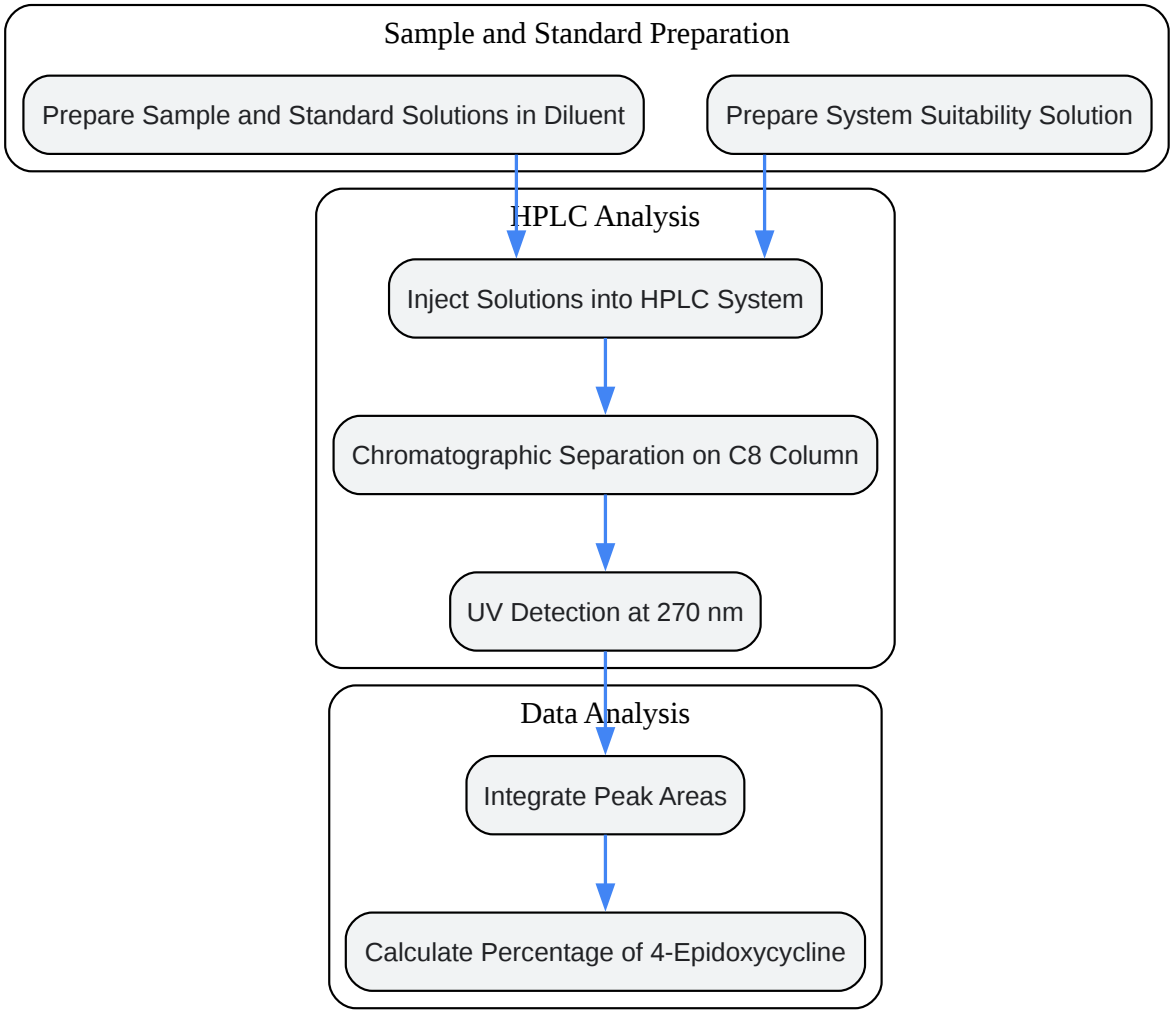

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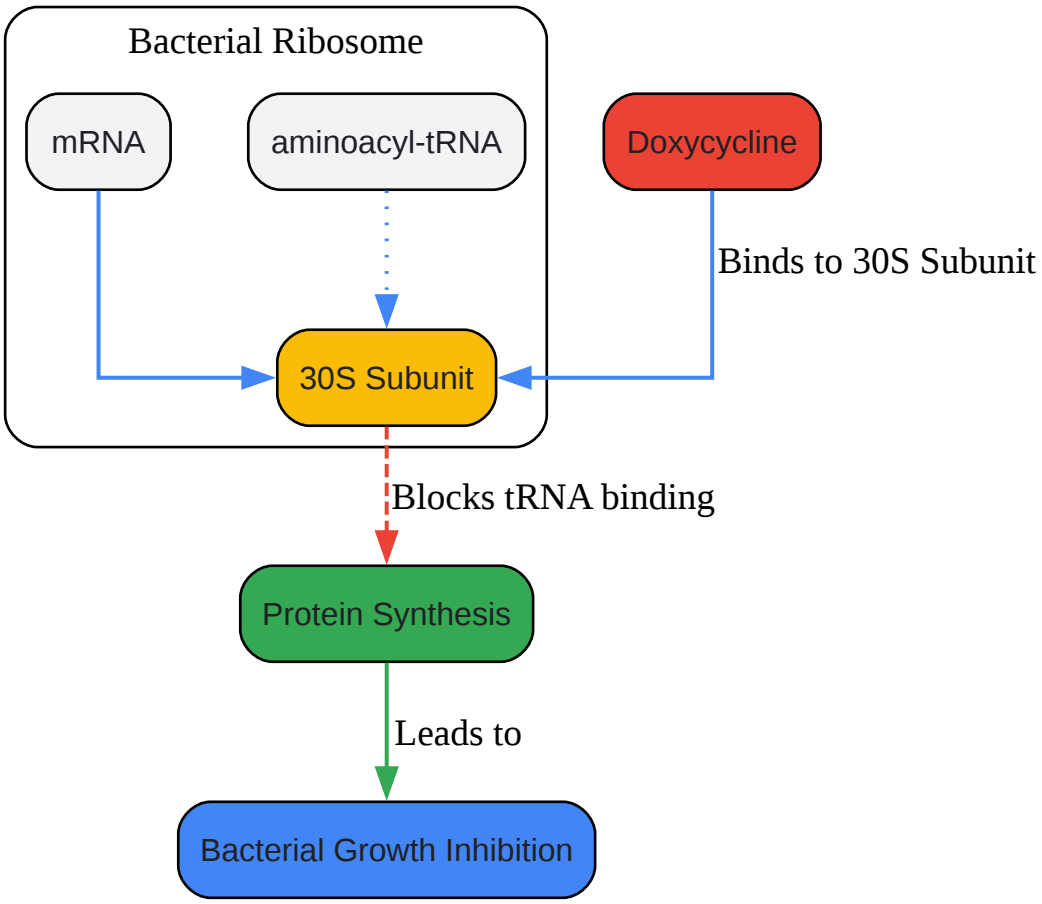

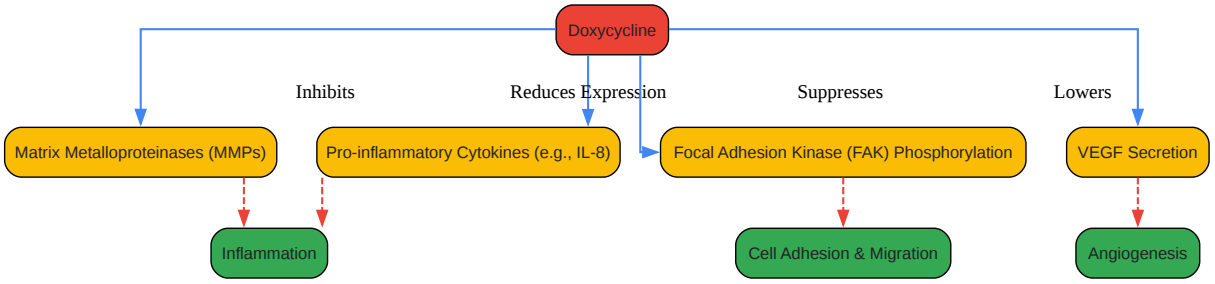

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References

- 1. Degradation study of Doxycycline in bulk and formulation by UV-Visible spectrophotometry | World Journal of Biology Pharmacy and Health Sciences [wjbphs.com]
- 2. drugfuture.com [drugfuture.com]
- 3. Doxycycline - Wikipedia [en.wikipedia.org]
- 4. uspnf.com [uspnf.com]
- 5. researchgate.net [researchgate.net]
- 6. jddtonline.info [jddtonline.info]
- 7. uspbpep.com [uspbpep.com]
- 8. researchgate.net [researchgate.net]

- To cite this document: BenchChem. [4-Epidoxycycline: A Comprehensive Technical Guide for Researchers and Drug Development Professionals]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15603433/docs#4-epidoxycycline-a-comprehensive-technical-guide-for-researchers-and-drug-development-professionals]

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